Comparing the mechanical properties of PVC and P(VC-co-AA)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Chloroethene;prop-2-enoic acid*
CAS No.:	*25702-80-1*
Cat. No.:	*B1230459*

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An In-Depth Comparative Analysis of the Mechanical Properties of Poly(vinyl chloride) (PVC) and Poly(vinyl chloride-co-acrylic acid) [P(VC-co-AA)]

Introduction

Poly(vinyl chloride) (PVC) is a ubiquitous and versatile thermoplastic polymer, widely utilized across industries due to its cost-effectiveness, chemical resistance, and processability. However, inherent limitations such as brittleness and poor thermal stability often necessitate modifications to meet the demands of advanced applications, particularly in the biomedical and pharmaceutical fields. One such modification involves copolymerization with acrylic acid (AA) to synthesize poly(vinyl chloride-co-acrylic acid) [P(VC-co-AA)]. This guide provides a comprehensive comparison of the mechanical properties of neat PVC and its acrylic acid copolymer, P(VC-co-AA), offering insights for researchers, scientists, and drug development professionals in material selection and application development. The incorporation of acrylic acid monomers is hypothesized to introduce significant changes to the polymer's intermolecular forces and chain mobility, thereby altering its macroscopic mechanical behavior. This analysis is grounded in standard polymer characterization techniques and elucidates the causal relationships between chemical structure and mechanical performance.

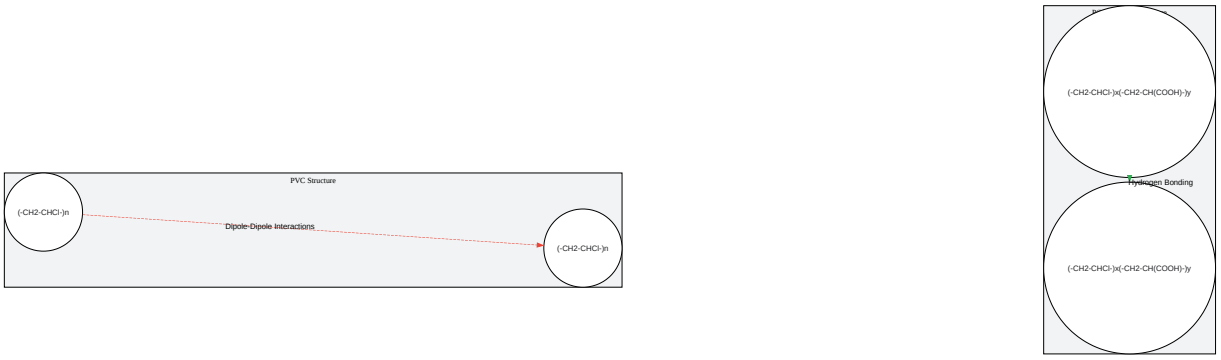
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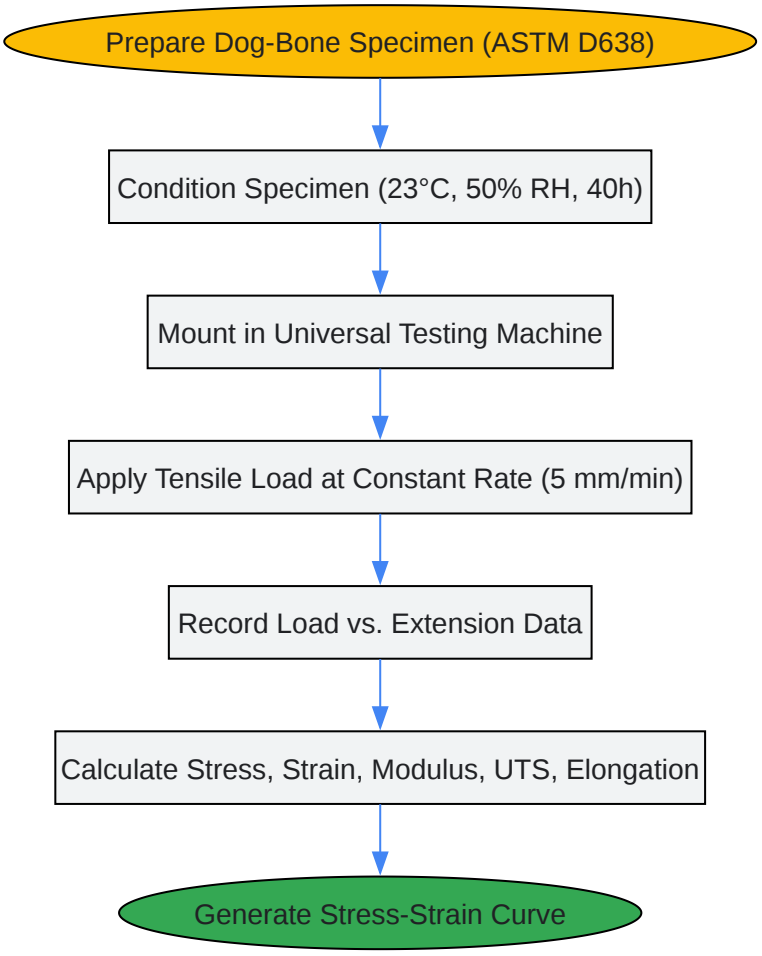
Structural Considerations: The Impact of Acrylic Acid Incorporation

The fundamental differences in the mechanical properties of PVC and P(VC-co-AA) stem from their distinct molecular architectures. PVC is a linear polymer primarily governed by dipole-dipole interactions between the carbon-chlorine (C-Cl) bonds of adjacent chains. These interactions, while strong, can lead to a rigid and somewhat brittle material.

The introduction of acrylic acid as a comonomer in P(VC-co-AA) introduces carboxylic acid (-COOH) functional groups along the polymer backbone. These groups are capable of forming strong hydrogen bonds, which are significantly more powerful than the dipole-dipole forces present in PVC. This enhanced intermolecular bonding network profoundly influences the material's response to mechanical stress.

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Caption: Workflow for Tensile Testing (ASTM D638).

Flexural Testing

Rationale: Flexural testing, or a three-point bending test, evaluates a material's behavior under bending loads. It is particularly relevant for applications where a component might be subjected

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to bending forces without breaking. The test yields the flexural modulus, a measure of stiffness in bending, and flexural strength.

Standard Protocol: ASTM D790 - "Standard Test Methods for Flexural Properties of Unreinforced and Reinforced Plastics and Electrical Insulating Materials"

Step-by-Step Protocol:

- Specimen Preparation: Rectangular bar specimens are prepared to specified dimensions.
- Conditioning: Specimens undergo the same conditioning process as for tensile testing.
- Test Setup: The specimen is placed on two supports (a specified span length apart), and a load is applied to the center of the specimen by a loading nose.
- Loading: The load is applied at a constant rate of crosshead motion until the specimen breaks or reaches a maximum strain of 5%.
- Data Acquisition: Load and deflection data are recorded throughout the test.
- Calculation:
  - Flexural Stress (σf): Calculated based on the applied load, span, and specimen dimensions.
  - Flexural Strain (εf): Calculated from the deflection of the specimen's center.
  - Flexural Modulus: Determined from the slope of the initial portion of the flexural stress-strain curve.

Impact Testing (Izod)

Rationale: Impact testing measures a material's ability to withstand a sudden, high-rate load, which is a measure of its toughness. The Izod impact test is a common method where a notched specimen is struck by a swinging pendulum. The energy absorbed by the specimen to fracture is the measure of its impact strength.

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Standard Protocol: ASTM D256 - "Standard Test Methods for Determining the Izod Pendulum Impact Resistance of Plastics"

Step-by-Step Protocol:

- Specimen Preparation: Rectangular specimens are prepared, and a V-notch is precisely machined into them to create a stress concentration point.
- Conditioning: Specimens are conditioned as per standard protocols.
- Test Procedure: The notched specimen is clamped vertically in the test fixture as a cantilever beam.
- Impact: A pendulum of a known weight is released from a specific height, striking the notched side of the specimen.
- Energy Measurement: The energy absorbed by the specimen during fracture is determined by the height to which the pendulum swings after breaking the specimen. This value is reported in Joules per meter (J/m) or foot-pounds per inch (ft-lb/in) of notch width.

Comparative Data Analysis

The following table summarizes typical experimental data obtained for rigid PVC and a representative P(VC-co-AA) copolymer. The exact values for the copolymer can vary based on the percentage of acrylic acid incorporated.

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Mechanical Property	PVC	P(VC-co-AA) (low AA content)	Justification for Observed Differences
Young's Modulus (GPa)	2.4 - 4.1	3.0 - 5.0	The hydrogen bonding in P(VC-co-AA) restricts chain mobility more than the dipole-dipole forces in PVC, leading to a stiffer material with a higher modulus.
Ultimate Tensile Strength (MPa)	40 - 50	55 - 70	The stronger intermolecular hydrogen bonds require more energy to overcome, resulting in a higher tensile strength for the copolymer.
Elongation at Break (%)	20 - 40	5 - 15	Increased stiffness and strong intermolecular forces in P(VC-co-AA) reduce the ability of polymer chains to slide past one another, leading to lower ductility and earlier fracture.
Flexural Modulus (GPa)	2.1 - 3.8	2.8 - 4.5	Similar to the Young's Modulus, the resistance to bending is enhanced by the strong hydrogen

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			bonding network in the copolymer.
Izod Impact Strength (J/m)	20 - 85	15 - 50	The reduced chain mobility and increased rigidity of P(VC-co-AA) can make it more susceptible to fracture under sudden impact, thus lowering its toughness compared to more ductile PVC formulations.

Discussion and Implications for Drug Development

The data clearly indicates that copolymerizing PVC with acrylic acid results in a material that is significantly stiffer, stronger, but more brittle than neat PVC.

- Increased Strength and Stiffness: The higher Young's modulus, tensile strength, and flexural modulus of P(VC-co-AA) make it a suitable candidate for applications requiring structural integrity and resistance to deformation under load. For instance, in drug delivery devices, components that must maintain precise dimensions under mechanical stress would benefit from these properties.

- Reduced Ductility and Toughness: The lower elongation at break and Izod impact strength are critical considerations. P(VC-co-AA) is less forgiving to sudden impacts and will fracture at lower strains compared to PVC. This makes it less suitable for applications that require high flexibility or the ability to absorb significant impact energy without failing.

- Influence of AA Content: It is crucial to recognize that the mechanical properties of P(VC-co-AA) are highly tunable by varying the weight percentage of acrylic acid in the copolymer. Increasing the AA content will generally amplify the trends observed: higher modulus and strength, but lower ductility. This allows for the fine-tuning of material properties to match specific application requirements.

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Conclusion

The copolymerization of vinyl chloride with acrylic acid offers a strategic pathway to enhance the stiffness and strength of PVC. The introduction of carboxylic acid groups and the resultant hydrogen bonding network are directly responsible for these improvements. However, this comes at the cost of reduced ductility and impact toughness. For researchers and professionals in drug development and medical device design, P(VC-co-AA) presents an attractive alternative to PVC when higher rigidity and load-bearing capacity are paramount. A thorough understanding of the trade-offs between strength and toughness, as detailed in this guide, is essential for informed material selection and successful application development.

References

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- To cite this document: BenchChem. [Comparing the mechanical properties of PVC and P(VC-co-AA)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1230459/docs#comparing-the-mechanical-properties-of-pvc-and-p-vc-co-aa]

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